

Essential Safety and Operational Guide for Handling 4-Methylphenylsulfonylurea

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Compound of Interest

Compound Name: 4-Methylphenylsulfonylurea

Cat. No.: B041070

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This guide provides comprehensive safety, handling, and disposal protocols for **4-Methylphenylsulfonylurea** (CAS No. 1694-06-0), a compound utilized in pharmaceutical research and development. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Physicochemical Properties

4-Methylphenylsulfonylurea is a white to off-white crystalline powder. While comprehensive toxicological data is not available, it is presumed to be hazardous and may cause irritation to the eyes, skin, and respiratory tract.^[1] It is crucial to handle this compound with care, assuming it has the potential for adverse health effects.

Physicochemical Data of **4-Methylphenylsulfonylurea** and Related Compounds

Property	4-Methylphenylsulfonyleurea	Glibenclamide (Related Sulfonyleurea)
CAS Number	1694-06-0[1]	10238-21-8
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃ S[1]	C ₂₃ H ₂₈ ClN ₃ O ₅ S[2]
Molecular Weight	214.24 g/mol [3]	494.00 g/mol [2]
Appearance	White to off-white crystalline powder[1]	White to off-white crystalline powder[2]
Melting Point	196-198 °C[3]	Not specified
Water Solubility	777.9 mg/L (at 37 °C)[4]	Practically insoluble
LD50/LC50	Not available[1]	Not specified

Solubility of Related Sulfonyleurea Compounds in Common Laboratory Solvents

Solvent	Glibenclamide Solubility
Dimethyl sulfoxide (DMSO)	Soluble
Dimethylformamide (DMF)	Soluble[5]
Ethanol	Slightly soluble[5]
Methanol	Slightly soluble[5]
Acetone	Slightly soluble[5]
Water	Practically insoluble[5]

Personal Protective Equipment (PPE)

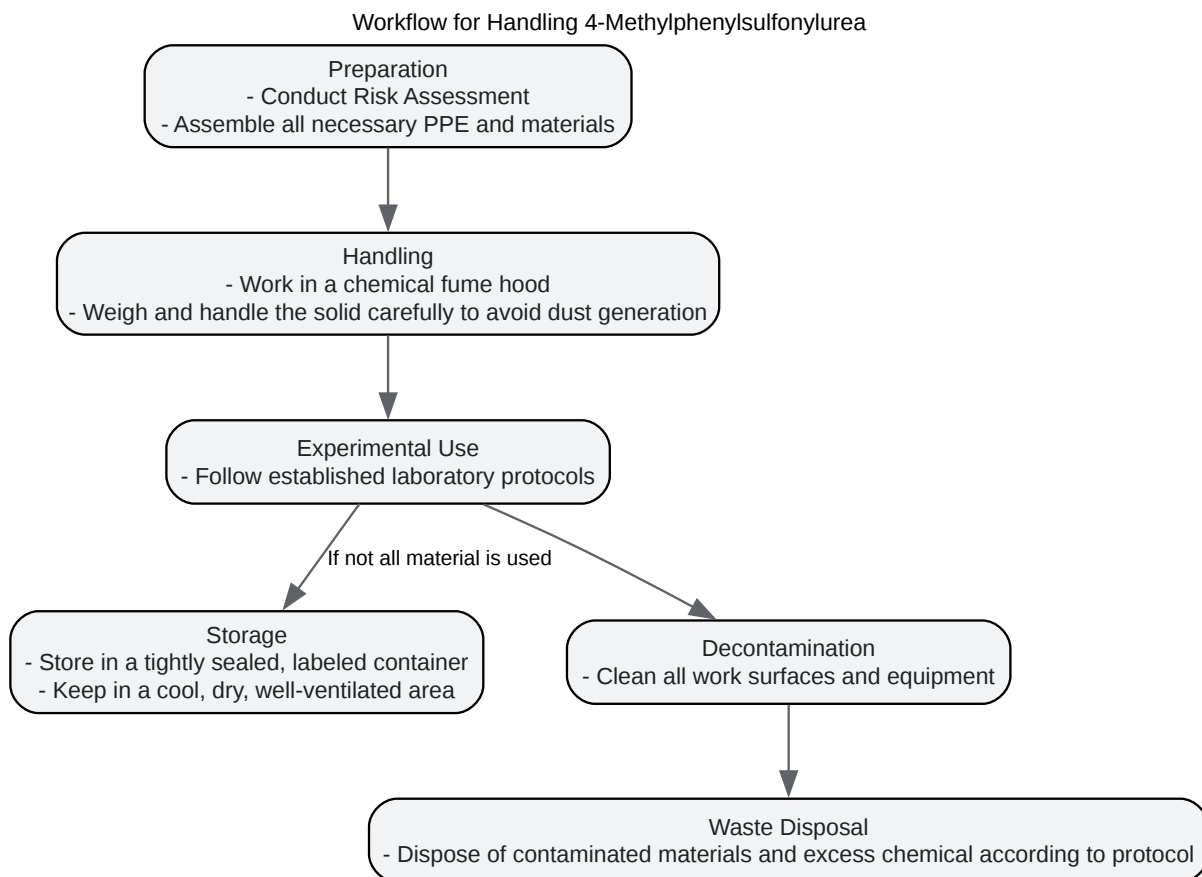
A risk assessment should be conducted before handling **4-Methylphenylsulfonyleurea** to ensure the appropriate level of PPE is selected. The following are the minimum recommended PPE:

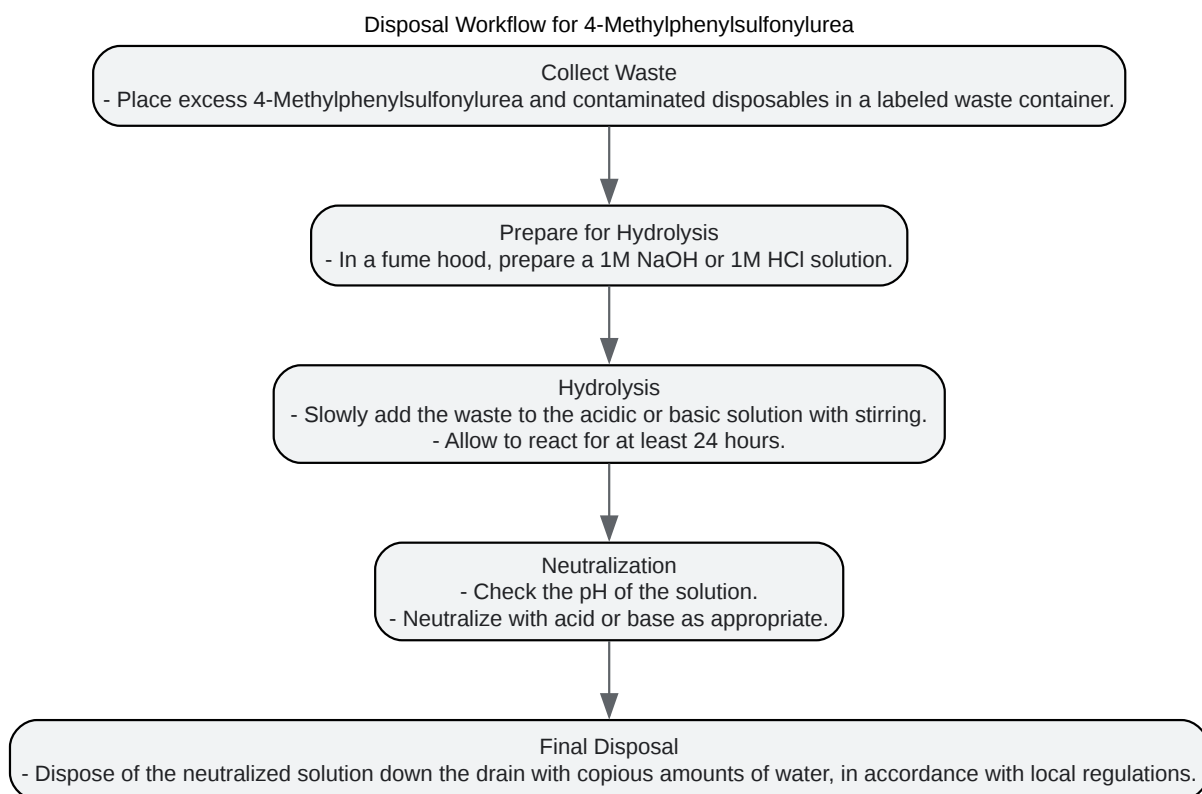
- Eye and Face Protection: Wear chemical safety goggles with side shields or a full-face shield.[6]

- Skin Protection:
 - Gloves: Use chemical-resistant gloves (e.g., nitrile rubber).
 - Lab Coat: A lab coat or chemical-resistant apron should be worn.^[6]
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator should be used.^[2] All work with the solid material should be conducted in a certified chemical fume hood to minimize inhalation exposure.^[6]

Operational Plan: Handling and Storage

Workflow for Handling **4-Methylphenylsulfonylurea**





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